

The Core Scaffold: Understanding Methyl 5-bromothiazole-4-carboxylate

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Compound of Interest

Compound Name: *Methyl 5-bromothiazole-4-carboxylate*

Cat. No.: *B1416655*

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Methyl 5-bromothiazole-4-carboxylate is a highly functionalized heterocyclic compound that offers three key points for chemical modification: the C2-position, the C4-methyl ester, and the C5-bromo group. Each site provides a strategic handle for tuning the molecule's physicochemical properties (e.g., solubility, lipophilicity) and its pharmacodynamic profile (e.g., target binding, potency).

Key Modification Sites

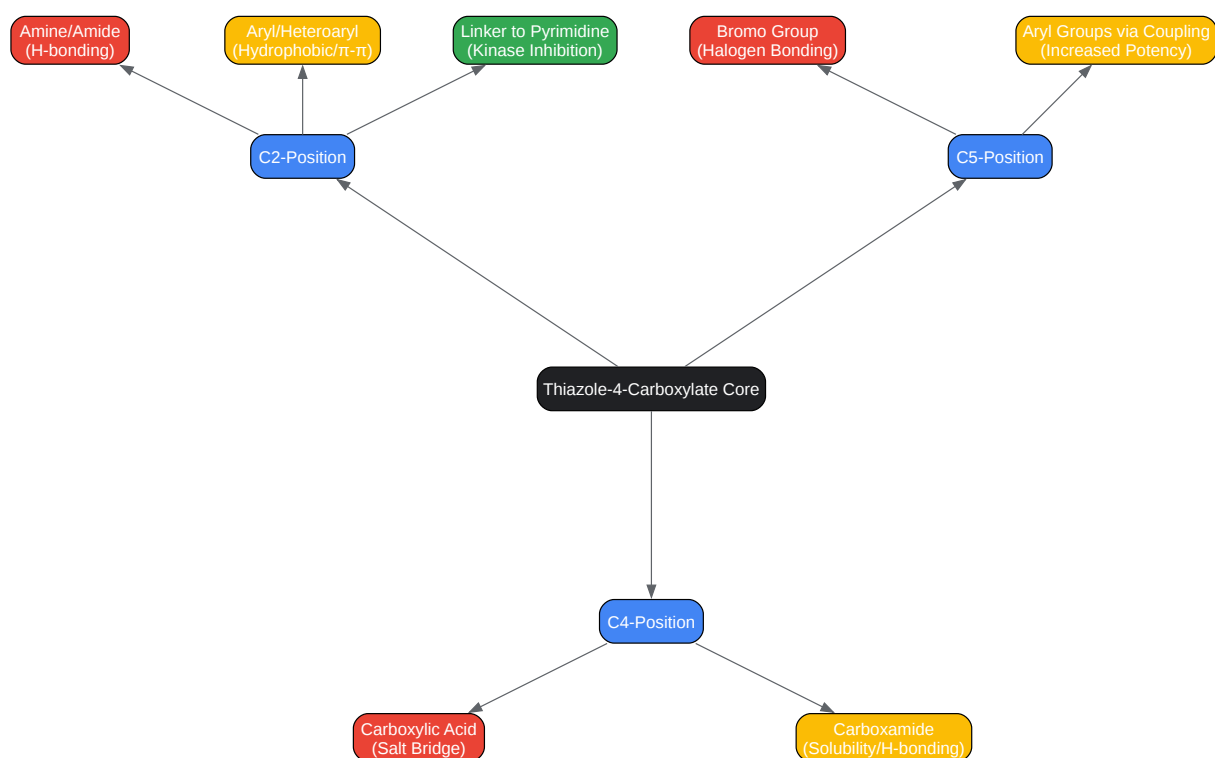
C2-Position:
Prime site for introducing
H-bond donors/acceptors
and aryl groups.

C4-Carboxylate:
Modulation of solubility,
metabolic stability, and
target interaction.

C5-Bromo Group:
Acts as a key synthetic handle
(e.g., for cross-coupling)
or a halogen bond donor.

Methyl 5-bromothiazole-4-carboxylate

mol



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